Application Note: Comprehensive NMR Spectroscopic Characterization of Ethyl 7-oxononanoate

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Compound of Interest

Compound Name:	*Ethyl 7-oxononanoate*
CAS No.:	*104092-78-6*
Cat. No.:	*B012843*

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Introduction

Ethyl 7-oxononanoate is a keto ester of significant interest in various fields, including as a building block in organic synthesis and potentially in the development of pharmaceuticals and flavorings. Its molecular structure, featuring a terminal ethyl ester and a ketone functional group along a nine-carbon chain, necessitates precise analytical techniques for unambiguous characterization and quality assessment. Nuclear Magnetic Resonance (NMR) spectroscopy stands as the premier analytical method for the structural elucidation of such organic molecules in solution. This application note provides a comprehensive guide to the characterization of **Ethyl 7-oxononanoate** using one-dimensional (1D) and two-dimensional (2D) NMR techniques. We will delve into the causality behind experimental choices and provide detailed, field-proven protocols for researchers, scientists, and drug development professionals.

The structural integrity of **Ethyl 7-oxononanoate** is paramount for its intended applications. NMR spectroscopy offers an unparalleled depth of information, allowing for the verification of the carbon skeleton, the confirmation of functional groups, and the assessment of purity. This

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guide will cover sample preparation, acquisition of ^{1}H and ^{13}C NMR spectra, and the application of advanced 2D NMR experiments such as COSY, HSQC, and HMBC for complete structural assignment.

Molecular Structure and Atom Numbering

A clear and consistent atom numbering system is crucial for unambiguous spectral assignment. The structure of **Ethyl 7-oxononanoate** and the numbering convention used throughout this note are presented below.

Caption: Structure of **Ethyl 7-oxononanoate** with atom numbering for NMR assignment.

Experimental Protocols

The quality of the NMR spectrum is highly dependent on the sample preparation.[1][2] **Ethyl 7-oxononanoate** is an oily liquid, and the following protocol ensures a high-quality, homogeneous sample for analysis.

Protocol:

- Accurately weigh approximately 10-20 mg of **Ethyl 7-oxononanoate** directly into a clean, dry vial.
- Add approximately 0.6-0.7 mL of a deuterated solvent. Deuterated chloroform ($CDCl_3$) is a common choice for non-polar to moderately polar organic molecules.
- Ensure the sample is fully dissolved. If necessary, gently vortex the vial.
- To remove any particulate matter that could degrade spectral quality, filter the solution through a small plug of glass wool packed into a Pasteur pipette directly into a clean, dry 5 mm NMR tube.[1]
- The final sample height in the NMR tube should be approximately 4-5 cm (0.5-0.6 mL).[3][4]
- Cap the NMR tube securely and label it clearly.
- Before inserting the sample into the spectrometer, wipe the outside of the NMR tube clean with a lint-free tissue dampened with isopropanol or acetone.

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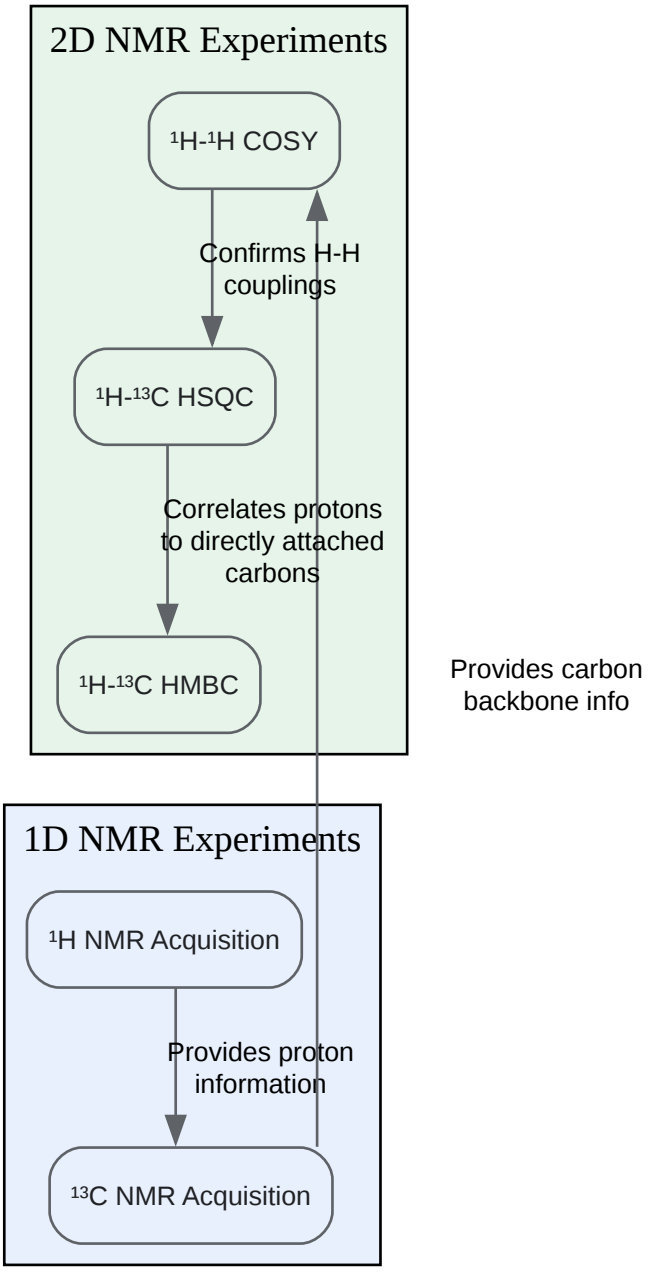
The following protocols are designed for a standard 500 MHz NMR spectrometer. Adjustments may be necessary for instruments of different field strengths.

Workflow for NMR Data Acquisition:



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Caption: Workflow for comprehensive NMR analysis of **Ethyl 7-oxononanoate**.

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^{1}H NMR Spectroscopy Protocol:

- Purpose: To determine the number of distinct proton environments, their chemical shifts, multiplicities (splitting patterns), and relative integrations.
- Pulse Program: A standard single-pulse experiment (e.g., zg30 on Bruker instruments).
- Key Parameters:
  - Spectral Width (SW): 16 ppm (centered around 6 ppm).
  - Number of Scans (NS): 8-16 (adjust for desired signal-to-noise ratio).
  - Relaxation Delay (D1): 2-5 seconds.
  - Acquisition Time (AQ): 2-4 seconds.
  - Temperature: 298 K.

^{13}C NMR Spectroscopy Protocol:

- Purpose: To identify the number of unique carbon environments and their chemical shifts.
- Pulse Program: A standard proton-decoupled pulse program (e.g., zgpg30 on Bruker instruments).
- Key Parameters:
  - Spectral Width (SW): 240 ppm (centered around 120 ppm).
  - Number of Scans (NS): 1024 or more (due to the low natural abundance of ^{13}C).
  - Relaxation Delay (D1): 2 seconds.
  - Acquisition Time (AQ): 1-2 seconds.
  - Temperature: 298 K.

2D NMR Spectroscopy Protocols:

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- ^{1}H-^{1}H COSY (Correlation Spectroscopy):
  - Purpose: To identify protons that are spin-spin coupled, typically those on adjacent carbons.[5][6]
  - Pulse Program: Standard COSY pulse sequence (e.g., cosygpqf on Bruker instruments).
  - Key Parameters:
    - Spectral Width (SW): 16 ppm in both dimensions.
    - Number of Increments: 256 in the indirect dimension.
    - Number of Scans (NS): 2-4 per increment.
- ^{1}H-^{13}C HSQC (Heteronuclear Single Quantum Coherence):
  - Purpose: To identify which protons are directly attached to which carbons (one-bond C-H correlations).[5][7]
  - Pulse Program: Standard HSQC pulse sequence with multiplicity editing (e.g., hsqcedetgpsisp2.2 on Bruker instruments) to differentiate CH/CH_3 from CH_2 signals.
  - Key Parameters:
    - Spectral Width (SW): 16 ppm (^{1}H) and 240 ppm (^{13}C).
    - Number of Increments: 256 in the indirect dimension.
    - Number of Scans (NS): 4-8 per increment.
- ^{1}H-^{13}C HMBC (Heteronuclear Multiple Bond Correlation):
  - Purpose: To identify longer-range correlations between protons and carbons (typically over 2-3 bonds), which is crucial for connecting different spin systems and identifying quaternary carbons.[5][7]

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- Pulse Program: Standard HMBC pulse sequence (e.g., hmbcgpndqf on Bruker instruments).
- Key Parameters:
  - Spectral Width (SW): 16 ppm (^{1}H) and 240 ppm (^{13}C).
  - Number of Increments: 256-512 in the indirect dimension.
  - Number of Scans (NS): 8-16 per increment.
  - Long-range coupling delay: Optimized for a J-coupling of 8 Hz.

Data Analysis and Interpretation

Disclaimer: The following NMR data is predicted using advanced computational algorithms as experimental data is not readily available in public databases. These predictions provide a reliable basis for spectral interpretation.

Atom No.	Functional Group	Predicted ^{1}H Chemical Shift (ppm), Multiplicity, J (Hz)	Predicted ^{13}C Chemical Shift (ppm)
1	Ester -CH_2CH_3	1.25, t, J = 7.1	14.2
2	Ester -CH_2CH_3	4.12, q, J = 7.1	60.3
3	Ester C=O	-	173.8
4	-C(=O)CH_2-	2.29, t, J = 7.4	34.2
5	-$CH_2CH_2CH_2$-	1.62, p, J = 7.4	24.8
6	-$CH_2CH_2CH_2$-	1.57, p, J = 7.5	23.5
7	-CH_2C(=O)-	2.42, t, J = 7.5	42.8
8	Ketone C=O	-	209.1
9	-C(=O)CH_3	2.14, s	29.9

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^{1}H NMR Spectrum: The ^{1}H NMR spectrum is expected to show six distinct signals.

- The ethyl group of the ester will present as a characteristic quartet at ~4.12 ppm (H2) and a triplet at ~1.25 ppm (H1), with a coupling constant of ~7.1 Hz.
- The methyl group adjacent to the ketone (H9) will appear as a sharp singlet at ~2.14 ppm.
- The methylene groups along the aliphatic chain will appear as triplets or multiplets between 1.5 and 2.5 ppm. The protons alpha to the carbonyl groups (H4 at ~2.29 ppm and H7 at ~2.42 ppm) are shifted downfield due to the electron-withdrawing effect of the carbonyls.

^{13}C NMR Spectrum: The proton-decoupled ^{13}C NMR spectrum will display nine unique carbon signals.

- The two carbonyl carbons are the most downfield, with the ketone carbon (C8) at ~209.1 ppm and the ester carbonyl (C3) at ~173.8 ppm.
- The carbon of the ester methylene group (C2) will be at ~60.3 ppm.
- The remaining aliphatic carbons will appear in the upfield region (14-43 ppm).

2D NMR Spectra:

- COSY: The COSY spectrum will reveal the connectivity of the proton spin systems. Key correlations are expected between H1/H2, H4/H5, H5/H6, and H6/H7. The singlet from H9 will not show any cross-peaks.
- HSQC: The HSQC spectrum will confirm the direct one-bond connections between protons and their attached carbons as listed in the data table. For example, the proton signal at ~4.12 ppm will correlate with the carbon signal at ~60.3 ppm.
- HMBC: The HMBC spectrum is crucial for confirming the overall structure by identifying long-range couplings.

Key Predicted HMBC Correlations:

Caption: Key predicted HMBC correlations for **Ethyl 7-oxononanoate**.

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- H1 (CH_3) protons will show a correlation to the ester carbonyl carbon C3.
- H2 (CH_2) protons will show correlations to C1 and the ester carbonyl C3.
- H4 (CH_2) protons will show correlations to the ester carbonyl C3 and to C5 and C6.
- H9 (CH_3) protons will show a strong correlation to the ketone carbonyl carbon C8 and to C7. This is a key correlation that confirms the position of the ketone.

Conclusion

This application note provides a detailed framework for the comprehensive NMR characterization of **Ethyl 7-oxononanoate**. By employing a combination of 1D (^1H and ^{13}C) and 2D (COSY, HSQC, and HMBC) NMR experiments, a complete and unambiguous assignment of all proton and carbon signals can be achieved. The provided protocols are robust and can be adapted for routine quality control and in-depth structural verification in research and industrial settings. The causality-driven approach to experiment selection ensures that the maximum structural information is obtained efficiently, leading to a high degree of confidence in the identity and purity of **Ethyl 7-oxononanoate**.

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